

The Genesis of a Reagent: A Technical History of Dimethylvinylamine

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Compound of Interest

Compound Name: Dimethylvinylamine

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[CITY, STATE] – [Date] – A comprehensive technical guide detailing the discovery and historical development of **dimethylvinylamine** (N,N-dimethylvinylamine) has been compiled, offering researchers, scientists, and drug development professionals a thorough resource on this versatile chemical intermediate. The guide meticulously documents the pioneering work of early 20th-century chemists and subsequent advancements that have established **dimethylvinylamine** as a valuable tool in organic synthesis.

Early Explorations in Enamine Chemistry

The story of **dimethylvinylamine** is intrinsically linked to the broader discovery of enamines, a class of unsaturated organic compounds. The foundational work in this area was laid by the German chemist Carl Mannich and his colleague H. Davidsen. In their seminal 1936 paper, "Über einfache Enamine mit tertiär gebundenem Stickstoff" (On simple enamines with tertiary bound nitrogen), they described the first systematic synthesis of enamines.^[1] Their method involved the condensation of aldehydes or ketones with secondary amines.

While Mannich and Davidsen's 1936 publication is recognized as the first practical preparation of enamines, the specific synthesis of what would be later known as **dimethylvinylamine** from acetaldehyde and dimethylamine was a logical extension of their work.^[1]

The First Documented Synthesis and Characterization

Decades later, a more explicit and detailed description of the synthesis and utility of N,N-**dimethylvinylamine** appeared in the scientific literature. In 1969, Peter L. F. Chang and Donald C. Dittmer from Syracuse University published a paper in The Journal of Organic Chemistry titled, "Use of N,N-**Dimethylvinylamine** in an Improved Synthesis of Derivatives of Thietane and Thiete."[\[2\]](#) This publication provided a clear, reproducible method for the preparation of N,N-**dimethylvinylamine** and demonstrated its application in the synthesis of sulfur-containing heterocyclic compounds.

Experimental Protocol for the Synthesis of N,N-Dimethylvinylamine (Adapted from Chang and Dittmer, 1969)

The synthesis of N,N-**dimethylvinylamine** is achieved through the reaction of acetaldehyde and dimethylamine, typically with the removal of water to drive the reaction to completion. The following is a generalized protocol based on the principles described in the historical literature.

Materials:

- Acetaldehyde
- Dimethylamine (anhydrous)
- Anhydrous potassium carbonate
- Anhydrous ether

Procedure:

- A solution of anhydrous dimethylamine in anhydrous ether is cooled in an ice-salt bath.
- Freshly distilled acetaldehyde is added dropwise to the cooled dimethylamine solution with vigorous stirring.

- Anhydrous potassium carbonate is added to the reaction mixture to act as a dehydrating agent.
- The mixture is allowed to stir for several hours at a low temperature.
- The ethereal solution is then decanted from the potassium carbonate and fractionally distilled to yield pure N,N-dimethylvinylamine.

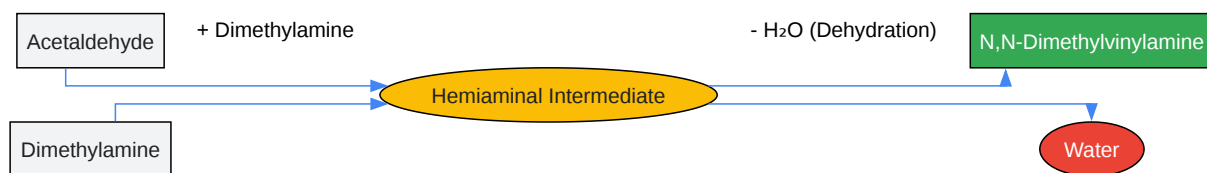
Quantitative Data

The following table summarizes key physical properties of N,N-dimethylvinylamine as reported in the chemical literature.

Property	Value	Reference
Boiling Point	40-41 °C	Chang, P. L. F.; Dittmer, D. C. (1969)[2]
Molecular Formula	C ₄ H ₉ N	
Molecular Weight	71.12 g/mol	

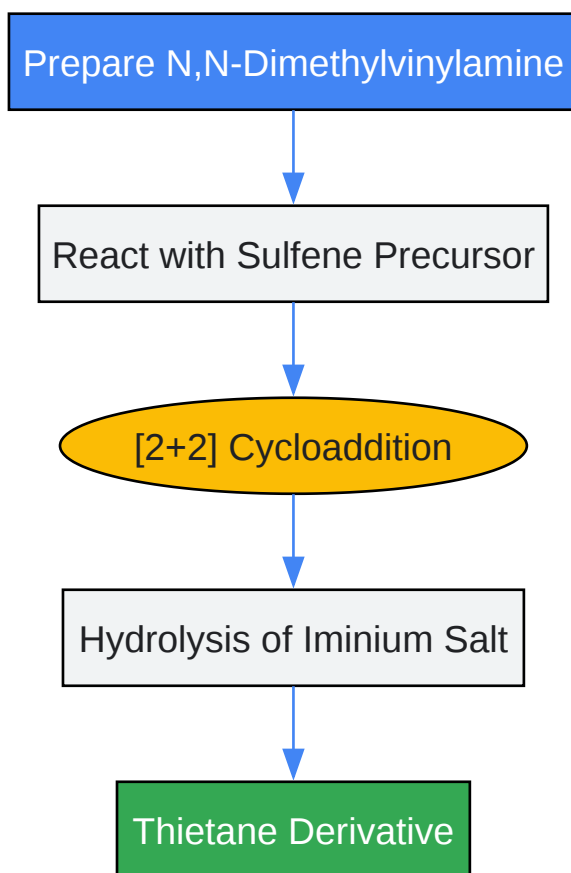
Signaling Pathways and Experimental Workflows

The synthesis of N,N-dimethylvinylamine can be visualized as a straightforward condensation reaction. The logical workflow for its preparation and subsequent use in the synthesis of thietane derivatives, as described by Chang and Dittmer, can also be diagrammed.



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Synthesis of N,N-Dimethylvinylamine from Acetaldehyde and Dimethylamine.



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Experimental workflow for the synthesis of thietane derivatives.

Conclusion

From its theoretical underpinnings in the early work on enamines by Mannich and Davidsen to its practical synthesis and application detailed by Chang and Dittmer, the history of **dimethylvinylamine** showcases a classic example of chemical discovery and development. This guide provides a foundational understanding of this important reagent, equipping modern researchers with the historical context and technical details necessary for its effective utilization in contemporary organic synthesis.

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References

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